

An In-depth Technical Guide to 3-Chloro-2-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-2-nitrophenol

Cat. No.: B096774

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CAS Number: 17802-02-7

This technical guide provides a comprehensive overview of **3-Chloro-2-nitrophenol**, a valuable chemical intermediate for researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, safety and handling guidelines, spectroscopic data, and a known synthesis protocol.

Chemical and Physical Properties

3-Chloro-2-nitrophenol is a substituted aromatic compound with the molecular formula $C_6H_4ClNO_3$.^[1] It presents as a solid at room temperature. A summary of its key quantitative properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **3-Chloro-2-nitrophenol**

Property	Value	Source(s)
CAS Number	17802-02-7	[2]
Molecular Formula	C ₆ H ₄ ClNO ₃	[1]
Molecular Weight	173.55 g/mol	[1]
Melting Point	41-42 °C	
Boiling Point	250.8 ± 20.0 °C at 760 mmHg	[3]
Density	1.6 ± 0.1 g/cm ³	[3]
Flash Point	105.5 ± 21.8 °C	[3]
Vapor Pressure	0.013 mmHg at 25°C	[4]
Solubility	While quantitative data is limited, it is described as having moderate water solubility.[5] It is expected to be more soluble in organic solvents.	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Chloro-2-nitrophenol**. The following data has been reported:

Table 2: Spectroscopic Data for **3-Chloro-2-nitrophenol**

Spectrum Type	Data	Source
¹ H NMR (CDCl ₃ , 400 MHz)	δ 9.45 (s, 1H), 7.39 (t, J = 8.0 Hz, 1H), 7.06-7.10 (m, 2H)	
¹³ C NMR (CDCl ₃ , 100 MHz)	δ 155.1, 134.8, 134.7, 129.5, 124.0, 118.5	

Synthesis Protocol

A method for the synthesis of **3-Chloro-2-nitrophenol** has been described in the patent literature. The process involves the nitration of m-chlorophenol.

Experimental Protocol: Synthesis of 3-Chloro-2-nitrophenol

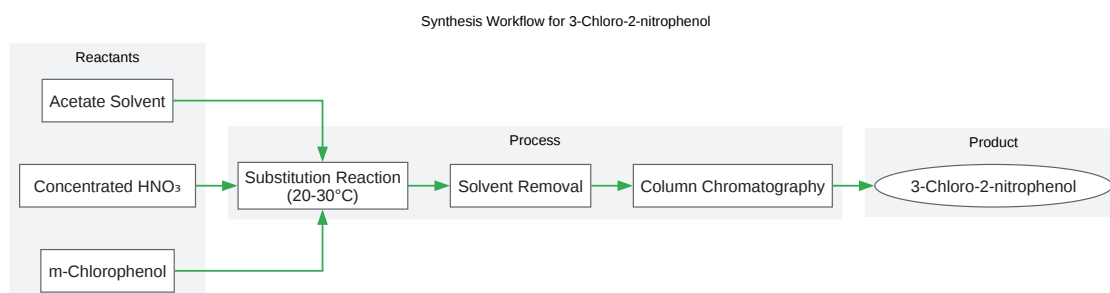
Materials:

- m-Chlorophenol
- Concentrated Nitric Acid (HNO_3)
- Acetate solvent (e.g., acetic acid)
- Apparatus for chemical synthesis, including reaction vessel and purification equipment (e.g., column chromatography).

Procedure:

- In a suitable reaction vessel, dissolve m-chlorophenol in an acetate solvent. The ratio of the volume of acetic acid to the mass of m-chlorophenol should be between 4:1 and 8:1 (mL/g).
[6]
- To this solution, add concentrated nitric acid to initiate the substitution reaction. The reaction temperature should be maintained between 20°C and 30°C.[6]
- After the reaction is complete, remove the solvent.
- The crude product is then purified by column chromatography to yield **3-Chloro-2-nitrophenol**. [6]

A visual representation of this synthesis workflow is provided below.



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Synthesis of **3-Chloro-2-nitrophenol**

Biological Activity







Currently, there is a limited amount of publicly available information specifically detailing the biological activities, such as signaling pathway modulation or enzyme inhibition, of **3-Chloro-2-nitrophenol**.

However, studies on related chlorinated nitrophenol isomers may offer some insights. For instance, research on 2-chloro-4-nitrophenol has identified a bacterial degradation pathway involving 1,2,4-benzenetriol.[7] Additionally, studies on 2-chloro-5-nitrophenol have shown that it can be degraded by *Ralstonia eutropha* JMP134 through chemoselective nitro group reduction and reductive dechlorination.[8][9] It is important to note that these findings are for different isomers and may not be directly applicable to **3-Chloro-2-nitrophenol**. Further research is required to elucidate the specific biological profile of **3-Chloro-2-nitrophenol**.

Safety and Handling

3-Chloro-2-nitrophenol is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.^[1] It is also known to cause skin and serious eye irritation.^[1]

Table 3: GHS Hazard Information for **3-Chloro-2-nitrophenol**

Hazard Class	Hazard Statement	GHS Pictogram
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	 alt text
Acute toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	 alt text
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	 alt text
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	 alt text
Acute toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	 alt text
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	 alt text

Data sourced from PubChem.^[1]

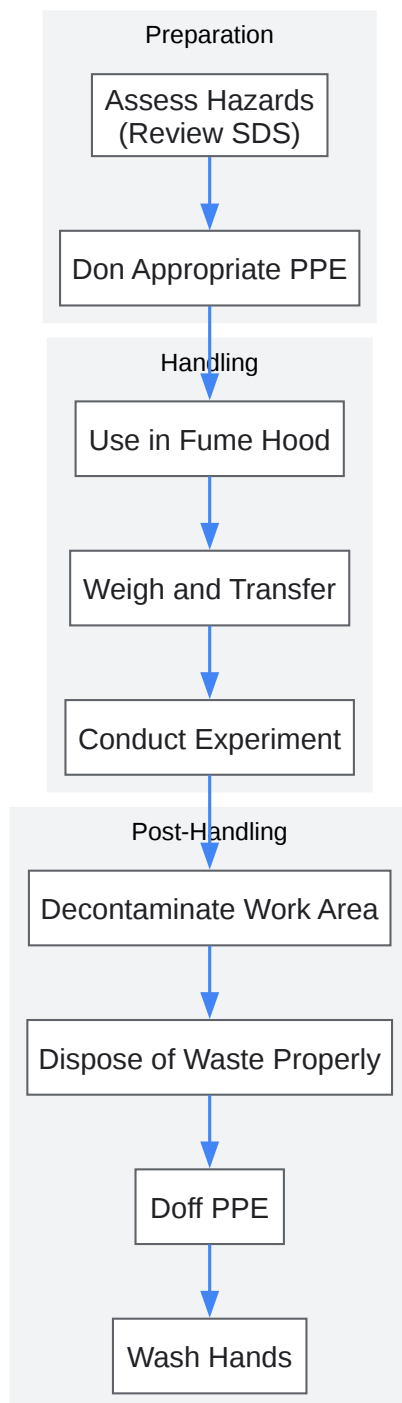
Recommended Handling Precautions:

- Use only in a well-ventilated area or under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.

- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry place.

A logical workflow for handling a hazardous chemical like **3-Chloro-2-nitrophenol** is outlined below.

Safe Handling Workflow for 3-Chloro-2-nitrophenol

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Safe Handling Workflow

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